

# Application Notes and Protocols for the Measurement of Polonium-218 Half-Life

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## Compound of Interest

Compound Name: Polonium-218

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## Introduction

**Polonium-218** ( $^{218}\text{Po}$ ) is a critical radionuclide in the Uranium-238 decay series, playing a significant role in radiological studies and environmental monitoring.[1][2][3] As a short-lived alpha emitter, the accurate determination of its half-life is essential for understanding its dosimetry and for the calibration of alpha spectrometry systems. This document provides a detailed experimental setup, protocol, and data analysis framework for the precise measurement of the half-life of **Polonium-218**.

**Polonium-218** is a decay product of Radon-222 ( $^{222}\text{Rn}$ ) and primarily undergoes alpha decay to Lead-214 ( $^{214}\text{Pb}$ ), emitting an alpha particle with a characteristic energy of approximately 6.00 MeV.[4] A minor branch of its decay is through beta emission to Astatine-218 ( $^{218}\text{At}$ ). The experimental approach described herein leverages alpha spectroscopy to monitor the decay rate of  $^{218}\text{Po}$ .

## Experimental Setup

The experimental apparatus for the measurement of the **Polonium-218** half-life consists of three primary components: a Radon-222 source and collection system, an alpha spectrometry system, and a data acquisition system.

1. Radon-222 Source and **Polonium-218** Collection:

- **Radon Source:** A common and effective source of Radon-222 is a Radium-226 ( $^{226}\text{Ra}$ ) preparation of high purity.[4] The  $^{226}\text{Ra}$  source is typically enclosed in a sealed container (radon emanator) to allow for the accumulation of  $^{222}\text{Rn}$  gas.
- **Collection Chamber:** A chamber is connected to the radon emanator to allow for the deposition of the radon progeny, including **Polonium-218**, onto a target.
- **Target:** A metallic disc, often made of stainless steel or nickel, serves as the collection surface for the positively charged  $^{218}\text{Po}$  ions formed from the decay of  $^{222}\text{Rn}$ . [5][6] An electrostatic precipitation method can be employed to enhance the collection efficiency, where a negative voltage is applied to the target to attract the positive  $^{218}\text{Po}$  ions.

## 2. Alpha Spectrometry System:

- **Vacuum Chamber:** The target with the deposited **Polonium-218** is placed inside a vacuum chamber to minimize the energy loss of the emitted alpha particles in the air.
- **Alpha Detector:** An ion-implanted planar silicon (PIPS) detector or a similar semiconductor detector is positioned at a fixed distance from the target.[7] These detectors offer excellent energy resolution, allowing for the clear identification of the 6.00 MeV alpha peak from  $^{218}\text{Po}$ . Alternatively, a scintillation detector, such as a Zinc Sulfide (Ag) scintillator coupled with a photomultiplier tube, can be used.
- **Preamplifier and Amplifier:** The signal from the detector is processed through a preamplifier and a shaping amplifier to prepare it for analysis.

## 3. Data Acquisition System:

- **Multichannel Analyzer (MCA):** The amplified signal is fed into an MCA, which sorts the pulses by their amplitude (energy) and generates an energy spectrum.
- **Digital Data Acquisition:** Modern systems often utilize digital data acquisition hardware and software that can record both the energy and the precise time of each detected event in a list mode. This allows for more sophisticated data analysis.

# Experimental Protocols

The following protocol outlines the step-by-step procedure for the measurement of the **Polonium-218** half-life.

#### Protocol 1: Sample Preparation and Data Acquisition

- Source Preparation: Allow Radon-222 to accumulate in the sealed Radium-226 source container for a sufficient period (several half-lives of  $^{222}\text{Rn}$ , which is 3.8 days) to reach secular equilibrium with its short-lived progeny.
- **Polonium-218** Collection:
  - Place a clean target disc inside the collection chamber.
  - Evacuate the collection chamber and then introduce the Radon-222 gas from the source container.
  - Allow the target to be exposed to the radon atmosphere for a short, defined period (e.g., 30 seconds to a few minutes) to collect the freshly formed **Polonium-218**.[\[4\]](#)
- Sample Transfer and Measurement:
  - Quickly remove the target from the collection chamber and place it in the vacuum chamber of the alpha spectrometer.
  - Evacuate the vacuum chamber to a low pressure (e.g.,  $< 10^{-2}$  mbar).
  - Begin data acquisition immediately, recording the alpha spectrum in sequential time intervals (e.g., every 30 seconds or 1 minute). The total measurement time should be several half-lives of  $^{218}\text{Po}$  (e.g., 20-30 minutes).
- Background Measurement: After the sample measurement is complete, remove the source and acquire a background spectrum for the same duration to account for any intrinsic radioactivity in the detector and its surroundings.

#### Protocol 2: Data Analysis

- Spectrum Analysis:

- For each time interval, identify the alpha peak corresponding to the decay of **Polonium-218** (approximately 6.00 MeV).
- Determine the net counts (total counts minus background counts) in the region of interest (ROI) for the  $^{218}\text{Po}$  peak.
- Half-Life Calculation:
  - The radioactive decay of a single isotope follows a first-order kinetic process described by the equation:  $N(t) = N_0 \cdot e^{(-\lambda t)}$  where  $N(t)$  is the number of radioactive nuclei at time  $t$ ,  $N_0$  is the initial number of nuclei, and  $\lambda$  is the decay constant.
  - The activity ( $A$ ), which is proportional to the number of nuclei, also follows this exponential decay. The measured count rate ( $C$ ) is proportional to the activity.
  - To determine the decay constant, the natural logarithm of the net counts ( $\ln(C)$ ) is plotted against time ( $t$ ). This should yield a straight line with a slope of  $-\lambda$ .
  - Perform a linear regression on the  $\ln(C)$  vs.  $t$  data to obtain the slope.
  - The half-life ( $t_{1/2}$ ) is then calculated from the decay constant using the following relationship:  $t_{1/2} = \ln(2) / \lambda \approx 0.693 / \lambda$

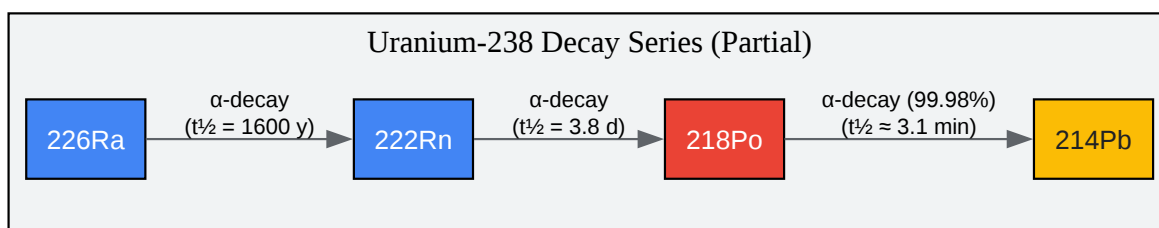
## Data Presentation

The following table summarizes experimentally determined half-life values for **Polonium-218** from various studies.

Investigator(s)	Year	Reported Half-Life (minutes)
Curie (historical value)	1912/1924	3.05
Van Hise et al.	1982	3.11
Potapov and Soloshenkov	1986	3.093
Martz et al.	1989	$3.040 \pm 0.008$
Nuclear Data Sheets	(various)	~3.10

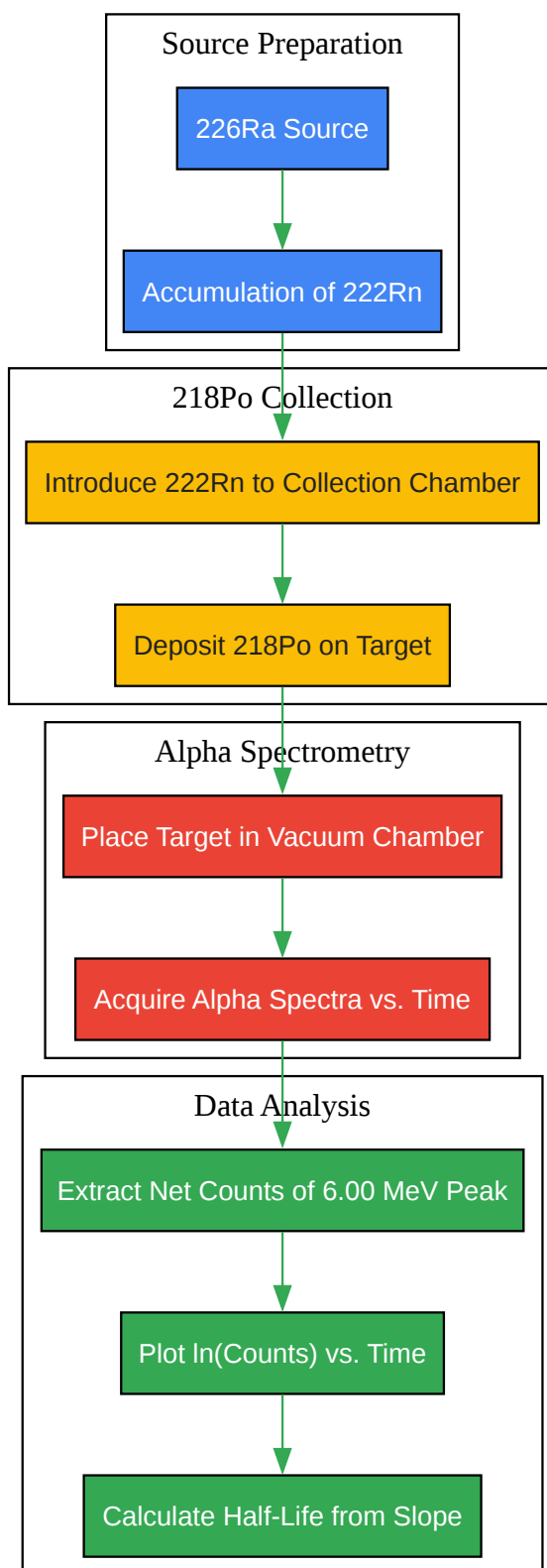
## Mandatory Visualization

The following diagrams illustrate the key relationships and workflows in the **Polonium-218** half-life measurement experiment.



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Caption: Partial decay chain leading to **Polonium-218**.



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Caption: Experimental workflow for **Polonium-218** half-life measurement.

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